

An In-depth Technical Guide to 3-(3-Furyl)acrylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(3-Furyl)acrylic acid

Cat. No.: B053948

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(3-Furyl)acrylic acid**, a valuable intermediate in chemical and pharmaceutical research. The document details its chemical and physical properties, safety information, synthesis protocols, and known biological activities.

Chemical and Physical Properties

3-(3-Furyl)acrylic acid, with the CAS number 39244-10-5, is an organic compound featuring a furan ring attached to an acrylic acid moiety.^{[1][2][3][4]} This structure imparts unique reactivity, making it a versatile building block in organic synthesis.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	39244-10-5[1][2][3][4]
Molecular Formula	C ₇ H ₆ O ₃ [1][5][6]
Molecular Weight	138.12 g/mol [1][5][6]
IUPAC Name	(E)-3-(furan-3-yl)prop-2-enoic acid[6]
Synonyms	3-Furanacrylic Acid, 3-(3-Furanyl)-2-propenoic Acid, (2E)-3-(3-furyl)prop-2-enoic acid[3][5]
InChI Key	JHAPZUDWRRBZHZ-OWOJBTEDSA-N[2][4][5]
SMILES	O=C(O)/C=C/c1ccoc1[5]

Table 2: Physical Properties

Property	Value
Melting Point	152°C to 154°C[1]
Solubility in Water	Sparingly soluble (0.56 g/L at 25°C)[1][6]
Appearance	Neat[5]
logPoct/wat	1.377 (Calculated)[7]

Safety and Handling

While comprehensive toxicological properties have not been thoroughly investigated, some safety information is available. It is recommended to handle this compound with standard laboratory precautions.

Table 3: GHS Hazard and Precautionary Statements (General Recommendations)

Category	Information
Hazard Statements	Inhalation may cause respiratory irritation.[8]
Precautionary Statements	Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation.[8]
First Aid Measures	In case of inhalation, move the person to fresh air. For skin contact, wash with soap and water. For eye contact, rinse thoroughly with water. If swallowed, rinse mouth with water. In all cases, consult a physician.[8]

Experimental Protocols

Synthesis of (E)-3-(3-Furyl)acrylic Acid

A common method for the synthesis of **3-(3-Furyl)acrylic acid** is the Knoevenagel condensation reaction.[9][10][11]

Materials:

- 3-Furaldehyde
- Malonic acid
- Pyridine
- Piperidine (catalyst)
- 1.0 M Hydrochloric acid
- Ethyl acetate
- Anhydrous Sodium Sulfate

Procedure:

- Combine 3-furaldehyde (0.15 mol) and malonic acid (0.02 mol) in pyridine (30 mL).[10]

- Stir the mixture and heat to 85-90°C for 2 hours.[10]
- Cool the reaction mixture to 15-20°C.[10]
- Pour the mixture into cold 1.0 M hydrochloric acid (150 mL) and stir for 30 minutes.[10]
- Filter the resulting solid.
- Dissolve the solid in ethyl acetate (300 mL) and wash with 1.0 M hydrochloric acid (2 x 150 mL).[10]
- Dry the organic phase with anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.[10]
- Recrystallize the crude product from an ethyl acetate-n-hexane mixture to yield (E)-**3-(3-furyl)acrylic acid**. [10]

Synthesis Workflow Diagram

Biological Activity and Applications

3-(3-Furyl)acrylic acid serves as a reactant in the preparation of various compounds with potential biological activity. For instance, it is a key intermediate in the synthesis of 7-aminofuro[2,3-c]pyridine inhibitors of TAK1 (Transforming growth factor- β -activated kinase 1), a protein involved in inflammatory signaling pathways.[5]

Derivatives of **3-(3-Furyl)acrylic acid** have demonstrated antimicrobial properties against a range of microorganisms, including bacteria like *Escherichia coli* and *Staphylococcus aureus*, as well as the fungus *Candida albicans*. [9] The proposed mechanism of action involves the disruption of bioenergetic processes within the microbial cells.[9]

Drug Discovery Application Pathway

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-(3-Furyl)acrylic acid, 98%, Thermo Scientific Chemicals | Thermo Fisher Scientific India Pvt. Ltd. | Mumbai | ePharmaLeads [chembeez.com]
- 2. 3-(3-Furyl)acrylic acid [webbook.nist.gov]
- 3. scbt.com [scbt.com]
- 4. 3-(3-Furyl)acrylic acid [webbook.nist.gov]
- 5. 3-(3-Furyl)acrylic Acid | CymitQuimica [cymitquimica.com]
- 6. 3-(3-Furyl)acrylic acid, 98% | Fisher Scientific [fishersci.ca]
- 7. 3-(3-Furyl)acrylic acid (CAS 39244-10-5) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 8. capotchem.cn [capotchem.cn]
- 9. Buy 3-(3-Furyl)acrylic acid [smolecule.com]
- 10. CN111518061A - Preparation method of (E) -3- (3-furyl) acrylic acid - Google Patents [patents.google.com]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-(3-Furyl)acrylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b053948#3-3-furyl-acrylic-acid-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com